

Spectral Analysis of 4-Chlorothiophenol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chlorothiophenol

Cat. No.: B041493

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This guide provides a comprehensive overview of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **4-Chlorothiophenol**. It is intended for researchers, scientists, and professionals in drug development who require detailed spectral information and experimental methodologies for this compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the molecular structure of a compound. The following sections present the ^1H and ^{13}C NMR data for **4-Chlorothiophenol**.

^1H NMR Spectral Data

The ^1H NMR spectrum of **4-Chlorothiophenol** was acquired in deuterated chloroform (CDCl_3). The chemical shifts (δ) are reported in parts per million (ppm) relative to tetramethylsilane (TMS).

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~7.28	d	2H	Ar-H (ortho to -SH)
~7.22	d	2H	Ar-H (ortho to -Cl)
~3.49	s	1H	S-H

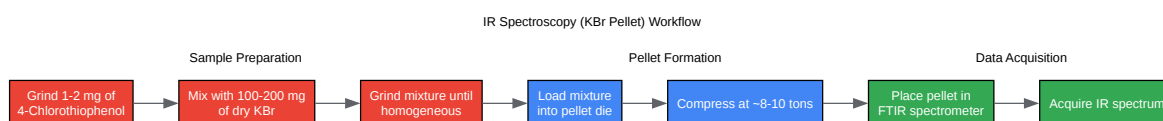
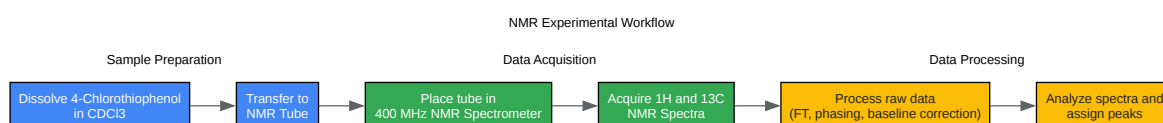
^{13}C NMR Spectral Data

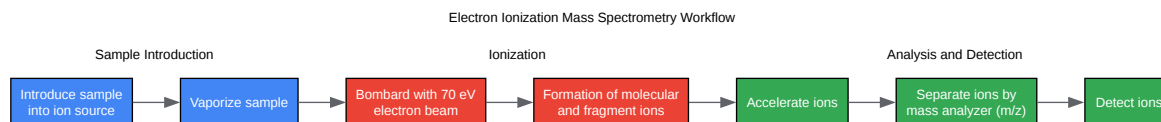
The ^{13}C NMR spectrum of **4-Chlorothiophenol** was also recorded in CDCl_3 . The chemical shifts (δ) are reported in ppm.

Chemical Shift (ppm)	Assignment
~133.5	Ar-C (para to -SH)
~130.5	Ar-C (ortho to -SH)
~129.3	Ar-C (ortho to -Cl)
~127.9	Ar-C (ipso to -SH)

Experimental Protocol for NMR Spectroscopy

A solution of **4-Chlorothiophenol** was prepared by dissolving approximately 10-20 mg of the solid compound in about 0.7 mL of deuterated chloroform (CDCl_3). The solution was then transferred to a 5 mm NMR tube. The spectra were recorded on a 400 MHz NMR spectrometer.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com